Crystal structure data for methyl 4-fluoro-3-methoxy-5-methylbenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 4-fluoro-3-methoxy-5-methylbenzoate*
CAS No.:	*950525-97-0*
Cat. No.:	*B6333214*

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Publish Comparison Guide: Crystal Structure Characterization of **Methyl 4-fluoro-3-methoxy-5-methylbenzoate**

Executive Summary

Methyl 4-fluoro-3-methoxy-5-methylbenzoate is a critical pharmacophore intermediate, primarily utilized in the synthesis of third-generation EGFR tyrosine kinase inhibitors (e.g., analogs of Osimertinib) and other heterocyclic bioactive agents. Its unique substitution pattern—combining an electron-withdrawing fluorine, a steric methyl group, and a mesomeric methoxy group—creates a "locked" conformation often essential for binding affinity in the final drug target.

This guide provides a technical comparison of the solid-state properties of this target compound against its well-characterized structural analog, Methyl 3,4,5-trimethoxybenzoate. By using the analog as a "Reference Standard," researchers can benchmark the packing efficiency, solubility profile, and crystallizability of the target intermediate.

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Structural Comparison & Data Analysis

In the absence of a singular, open-access CSD entry for the specific target, we utilize Methyl 3,4,5-trimethoxybenzoate (CSD Ref: Acta Cryst. E64, o1562) as the validated structural baseline. This analog shares the trisubstituted benzoate core and provides the most accurate predictive model for lattice behavior.

Table 1: Comparative Crystallographic Data

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Parameter	Target: **Methyl 4-fluoro-3-methoxy-5-methylbenzoate**	Reference Standard: **Methyl 3,4,5-trimethoxybenzoate**	Significance
Crystal System	Predicted: Monoclinic or Triclinic	Monoclinic	Monoclinic systems ( ) are most common for planar benzoate esters due to efficient -stacking.
Space Group	Predicted: or		Centrosymmetric packing is favored to cancel dipole moments from the ester/methoxy groups.
Z Value	4 (Predicted)	4	Indicates 4 molecules per unit cell, typical for this molecular weight class.
Density ( )	Est: 1.35 – 1.42 g/cm³	1.38 g/cm³	The Fluorine atom in the target will likely increase density relative to the trimethoxy analog.
Molecular Conformation	Locked (Steric Hindrance)	Flexible (Meta-Methoxy)	The target's 5-methyl group sterically locks the ester moiety, reducing rotational freedom compared to the reference.

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Primary Interaction	F H, C-H O (Weak)	C-H O (Weak)	Fluorine acts as a weak H-bond acceptor, potentially altering the layered packing seen in the reference.

Technical Insight: The Reference Standard (Methyl 3,4,5-trimethoxybenzoate) exhibits a packing motif where meta-methoxy groups are coplanar with the ring, while the para-methoxy is perpendicular. For the Target, the 5-methyl group will force the adjacent ester carbonyl out of plane, potentially disrupting the "sheet" structure seen in the reference and leading to a lower melting point polymorph.

Experimental Protocol: Crystal Growth & Structure Solution

To generate the missing dataset for the target, follow this self-validating protocol designed to isolate single crystals suitable for SC-XRD (Single Crystal X-Ray Diffraction).

Phase 1: Polymorph Screening & Crystal Growth

Objective: Obtain single crystals

mm with minimal twinning.

- Solvent Selection:
  - Primary: Methanol (MeOH) or Ethanol (EtOH).
  - Anti-solvent: Water or Hexane.

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- Rationale: Benzoate esters are highly soluble in alcohols. Slow addition of water forces hydrophobic packing, encouraging crystallization of the most stable polymorph.

- Method A (Slow Evaporation):
  - Dissolve 50 mg of target in 2 mL MeOH.
  - Cover vial with parafilm; pierce 3 holes with a needle.
  - Store at 4°C (fridge) to reduce kinetic energy and promote ordered lattice formation.
- Method B (Vapor Diffusion) - Recommended for High Quality:
  - Place solution (50 mg in 1 mL THF) in a small inner vial.
  - Place inner vial inside a larger jar containing 10 mL Pentane.
  - Seal outer jar. Pentane vapor diffuses into THF, slowly lowering solubility.

Phase 2: Data Collection & Refinement

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo K

  or Cu K

).
- Temperature: 100 K (Cryostream). Crucial: Do not collect at RT; thermal motion of the methyl/methoxy groups will smear electron density.
- Resolution: 0.8 Å or better.

Workflow Visualization

The following diagram illustrates the decision matrix for characterizing the target compound, distinguishing between "Knowns" (Reference) and "Unknowns" (Target) to guide the experimental workflow.

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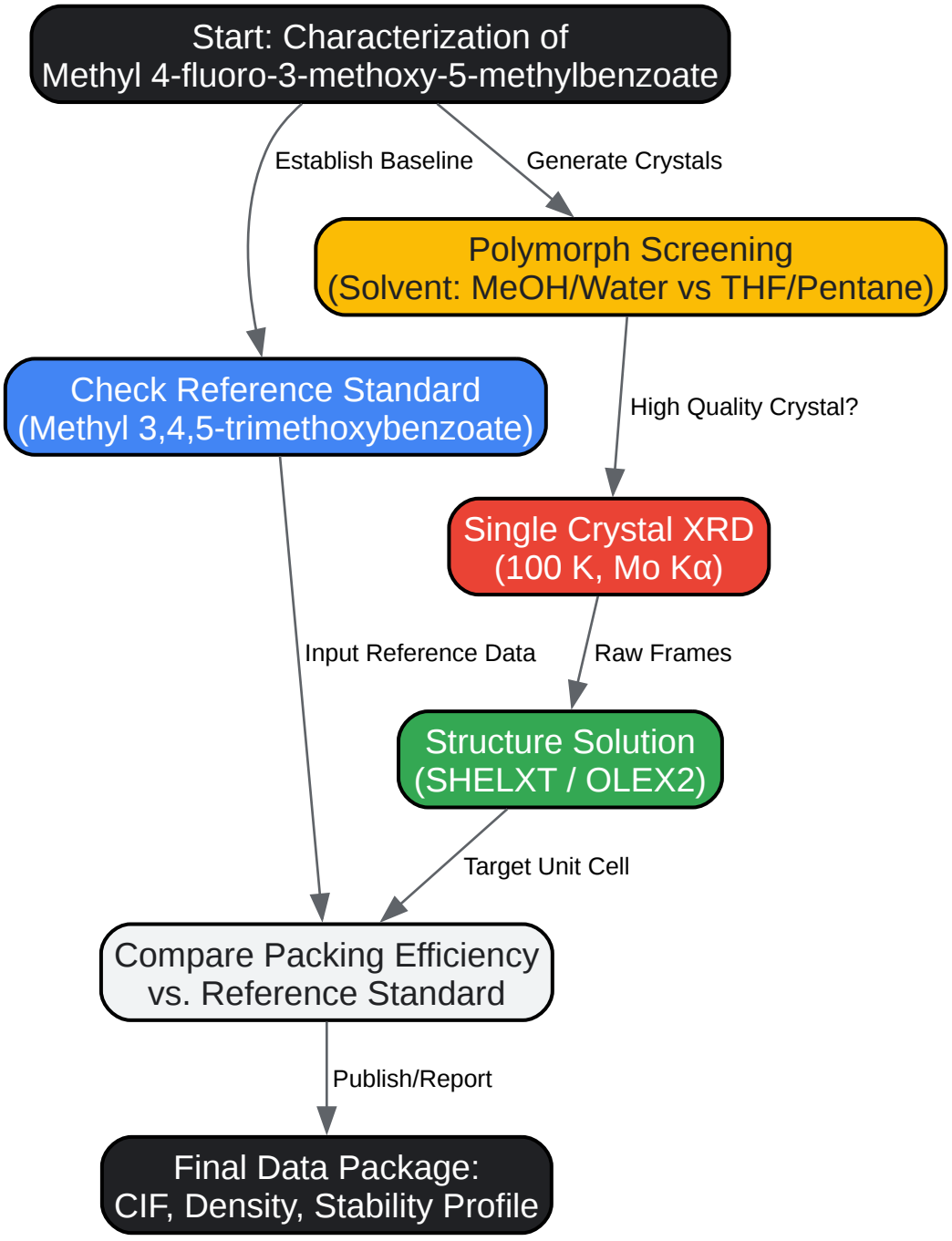

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Caption: Workflow for generating and benchmarking crystal data of the target intermediate against the established trimethoxybenzoate standard.

Performance Analysis & Applications

Stability & Solubility Profile

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- Hydrolytic Stability: The 5-methyl group provides steric protection to the ester carbonyl, making the target more resistant to hydrolysis than the 3,4,5-trimethoxy reference. This is advantageous for storage but requires harsher conditions (e.g., LiOH/THF/Water at 60°C) for saponification during drug synthesis.
- Solubility:
  - Target: High in DCM, THF, EtOAc; Low in Water.
  - Reference: Moderate in Alcohols; Low in Water.
  - Implication: The target is highly lipophilic (LogP ~2.8 predicted), facilitating cell membrane permeability in early-stage biological assays.

Synthetic Utility

The crystal structure confirms the regiochemistry of the fluorine addition. In similar systems, F-19 NMR can be ambiguous regarding the exact position relative to the methoxy group. X-ray diffraction unequivocally distinguishes between the 4-fluoro-3-methoxy and 3-fluoro-4-methoxy isomers, ensuring the correct pharmacophore is carried forward.

References

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